An In-depth Technical Guide to the Organophosphate Classification of Morphothion

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Compound of Interest		
Compound Name:	*Morphothion*	
Cat. No.:	*B094309*	Get Quote

Abstract

Morphothion is a synthetic organothiophosphate compound classified as an insecticide and acaricide.[1] As a member of the organophosphate class of chemicals, its primary mechanism of action is the inhibition of acetylcholinesterase (AChE), an enzyme critical for the proper functioning of the nervous system in both insects and mammals.[1][2] This guide provides a comprehensive technical overview of **Morphothion**, detailing its chemical properties, mechanism of action, toxicological profile, and the analytical methodologies used for its detection. The content herein is intended for researchers, scientists, and professionals in drug development and toxicology who require a deep understanding of this compound's classification and biological impact.

Introduction: The Organophosphate Landscape

Organophosphates (OPs) are a diverse group of organic compounds containing a phosphate ester.[3] Their widespread use as pesticides stems from their high efficacy in controlling a broad spectrum of insect pests.[2] The biological activity of OPs is almost exclusively due to their ability to inhibit acetylcholinesterase (AChE), a key enzyme in synaptic transmission.[2][4] This inhibition leads to an accumulation of the neurotransmitter acetylcholine (ACh), resulting in overstimulation of cholinergic receptors and subsequent toxic effects.[2][4][5] **Morphothion** exemplifies a classic organothiophosphate insecticide, sharing this fundamental mechanism of action.[1]

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Chemical and Physical Properties of **Morphothion**

A thorough understanding of a compound's physicochemical properties is fundamental to assessing its environmental fate, biological interactions, and developing appropriate analytical methods.

Table 1: Physicochemical Properties of **Morphothion**

Property	Value	Source
IUPAC Name	O,O-Dimethyl S-(morpholinocarbonylmethyl) phosphorodithioate	[6]
Synonyms	Morphotox, Ekatin M, Ekatin F	[1][6]
CAS Number	144-41-2	[6]
Chemical Formula	C8H16NO4PS2	[6]
Molecular Weight	285.3 g/mol	[6]
Physical State	Solid, Off-white	[7]
Melting Point	63.5-64 °C	[7]
Odor	Odorless	[7]
LogP (Octanol-Water Partition Coefficient)	0.8	[6]

This data is crucial for predicting the compound's behavior. For instance, the LogP value suggests a moderate lipophilicity, which can influence its absorption and distribution in biological systems.

Mechanism of Action: Acetylcholinesterase Inhibition

The defining characteristic of **Morphothion** as an organophosphate is its role as an acetylcholinesterase (AChE) inhibitor.[1] This process disrupts the normal functioning of the

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nervous system.

The Biochemical Cascade:

- Normal Synaptic Transmission: In a healthy nervous system, the neurotransmitter acetylcholine (ACh) is released into the synaptic cleft to transmit a signal from a presynaptic neuron to a postsynaptic cell.[5]
- Role of AChE: To terminate the signal and allow the synapse to reset, the enzyme acetylcholinesterase rapidly hydrolyzes ACh into choline and acetic acid.[5][8]
- Inhibition by **Morphothion**: Organophosphates like **Morphothion** act as potent, often irreversible, inhibitors of AChE.[2] They achieve this by phosphorylating a serine residue within the active site of the enzyme.[8]
- Consequence of Inhibition: With AChE inhibited, acetylcholine accumulates in the synapse, leading to continuous stimulation of cholinergic receptors.[2][4] This results in a state of cholinergic crisis, characterized by a range of symptoms affecting both the central and peripheral nervous systems.[4]

Diagram of Acetylcholinesterase Inhibition by **Morphothion**:

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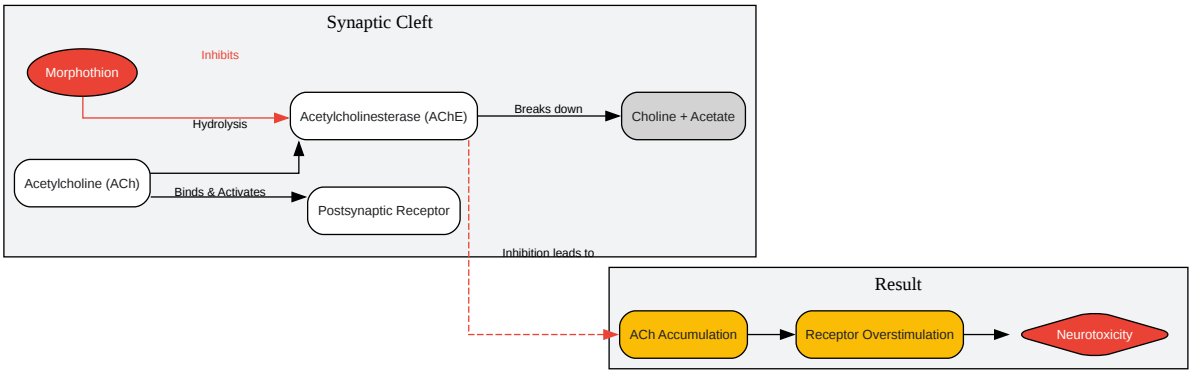

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Caption: Inhibition of AChE by **Morphothion** leads to acetylcholine accumulation and neurotoxicity.

Toxicology and Metabolism

The toxicity of **Morphothion** is a direct consequence of its AChE-inhibiting properties. Understanding its metabolic fate is crucial for assessing its risk profile.

Acute Toxicity:

Morphothion is classified as highly toxic via oral, dermal, and inhalation routes of exposure.[6][7]

Table 2: GHS Hazard Classification for **Morphothion**

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Hazard Statement	Classification	Source
H301	Toxic if swallowed	[6]
H311	Toxic in contact with skin	[6]
H331	Toxic if inhaled	[6]
H400	Very toxic to aquatic life	[6]
H410	Very toxic to aquatic life with long lasting effects	[6]

Metabolism:

The metabolism of xenobiotics, including pesticides, is a complex process that can either lead to detoxification or, in some cases, bioactivation to more toxic compounds.[9] While specific metabolic pathways for **Morphothion** are not extensively detailed in the provided search results, the general metabolism of organothiophosphates involves two primary types of reactions:

- Activation (Oxidative Desulfuration): The thiophosphate (P=S) is converted to a phosphate (P=O) by cytochrome P450 enzymes.[9] This "oxon" metabolite is often a more potent AChE inhibitor than the parent compound.
- Detoxification (Hydrolysis): Esterase enzymes can hydrolyze the molecule, breaking it down into less toxic, more water-soluble compounds that can be excreted.[9]

Conceptual Metabolic Pathway of an Organothiophosphate:

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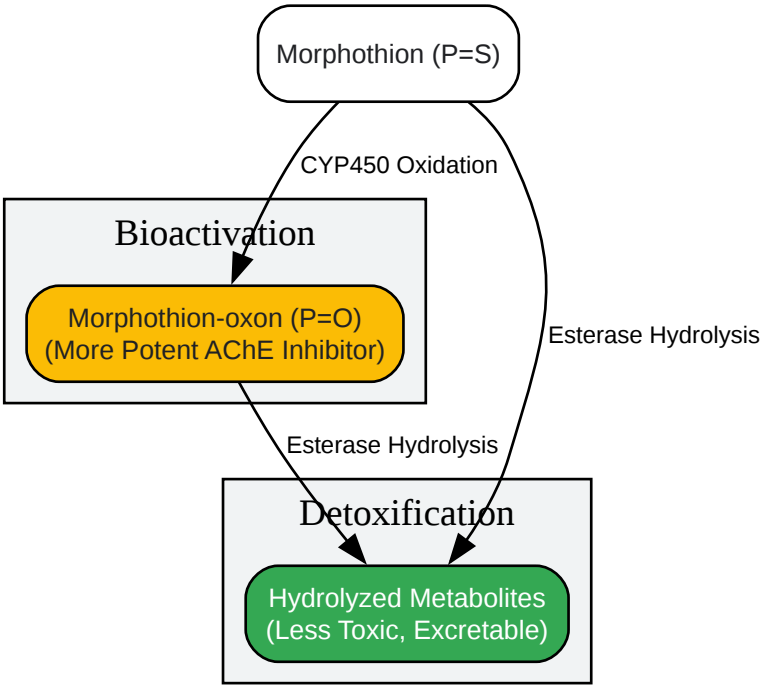

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Caption: General metabolic routes for organothiophosphates like **Morphothion**.

Analytical Methodologies for Detection and Quantification

The detection and quantification of **Morphothion** in various matrices (e.g., environmental samples, biological tissues) are critical for exposure assessment and regulatory monitoring. Gas chromatography (GC) is a principal technique for this purpose.[10][11][12]

Experimental Protocol: Gas Chromatography-Flame Ionization Detection (GC-FID) for Morpholine (a related compound)

This protocol is adapted from a method for morpholine and illustrates the general principles that would be applied to **Morphothion** analysis. The choice of detector would likely be a Flame Photometric Detector (FPD) or a Nitrogen-Phosphorus Detector (NPD) for enhanced sensitivity and selectivity for a phosphorus-containing compound like **Morphothion**.

1. Sample Collection and Preparation:

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- Air samples are drawn through tubes containing a solid sorbent (e.g., XAD-7 coated with 10% phosphoric acid) using a personal sampling pump.[10]
- Rationale: This step concentrates the analyte from a large volume of air onto a small amount of sorbent material, increasing the sensitivity of the analysis. The acidic coating helps to trap the basic morpholine moiety.

2. Extraction:

- The sorbent is transferred to a vial, and an appropriate solvent (e.g., 1 mL of 20% deionized water in methanol) is added.[10]
- The vial is agitated (e.g., on a shaker for 30 minutes) to desorb the analyte from the sorbent into the solvent.[10]
- Rationale: The solvent must effectively dissolve the analyte while being compatible with the subsequent chromatographic analysis.

3. Analysis by GC-FID:

- A small volume of the extract (e.g., 1-2 µL) is injected into the gas chromatograph.
- The sample is vaporized in a heated injection port and carried by an inert gas (e.g., helium or nitrogen) onto a capillary column.
- The column separates the components of the sample based on their boiling points and interactions with the column's stationary phase.
- As each component elutes from the column, it is detected by the Flame Ionization Detector (FID), which generates an electrical signal proportional to the amount of analyte.[10]
- Rationale: GC provides excellent separation of volatile and semi-volatile compounds. The FID is a robust and widely used detector for organic compounds.

4. Quantification:

- The concentration of the analyte is determined by comparing the peak area of the sample to the peak areas of a series of calibration standards of known concentrations.

Workflow Diagram for Analytical Detection:

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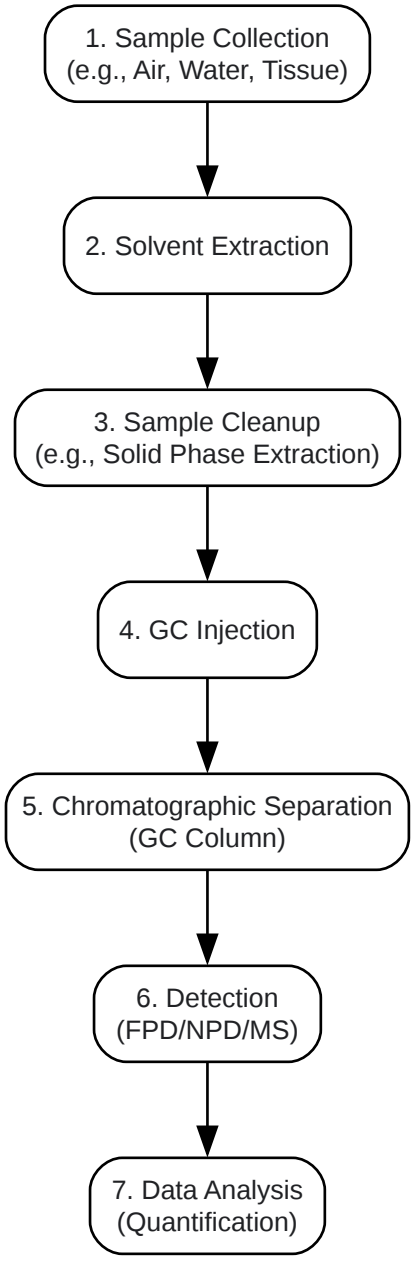

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Caption: A typical workflow for the analysis of organophosphates in various samples.

Environmental Fate and Ecotoxicology

The environmental persistence and impact of a pesticide are critical considerations for its overall risk assessment.

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- Environmental Fate: Organophosphates can undergo degradation in the environment through processes like hydrolysis and photolysis.[13] The rate of hydrolysis is often pH-dependent, with faster degradation occurring in more alkaline conditions.[14] Due to its moderate lipophilicity, **Morphothion** may have some potential to sorb to soil and sediment particles.[1][14]

- Ecotoxicology: As indicated by its GHS classification, **Morphothion** is very toxic to aquatic life, with potentially long-lasting effects.[6][7] This is a common characteristic of organophosphate insecticides, as the target enzyme (AChE) is highly conserved across many species, including fish and aquatic invertebrates.[5]

Conclusion

Morphothion is unequivocally classified as an organophosphate insecticide based on its chemical structure—an organothiophosphate ester—and its primary mechanism of action: the inhibition of acetylcholinesterase. This mode of action is responsible for its efficacy as a pesticide and its significant toxicity to non-target organisms, including humans and aquatic life. A comprehensive understanding of its chemical properties, metabolic fate, and analytical detection methods is essential for managing its use, assessing its environmental impact, and ensuring human safety.

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